Therapeutic Applications of p-Coumaric Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*p-Coumaric acid-13C3*
CAS No.:	*1261170-80-2*
Cat. No.:	*B15573960*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

p-Coumaric acid (p-CA), a naturally occurring phenolic compound, and its derivatives have garnered significant attention for their diverse therapeutic properties. This technical guide provides a comprehensive overview of the pharmacological potential of p-CA derivatives, with a focus on their antioxidant, anti-inflammatory, anticancer, antimicrobial, and neuroprotective activities. This document summarizes quantitative data, details key experimental protocols, and visualizes the underlying signaling pathways to serve as a resource for researchers and professionals in drug development. The structural versatility of p-CA allows for the synthesis of numerous derivatives, including esters and amides, which often exhibit enhanced therapeutic efficacy compared to the parent compound.[1][2]

Pharmacological Activities and Mechanisms of Action

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p-Coumaric acid derivatives exert their therapeutic effects through a variety of mechanisms, often targeting key signaling pathways involved in cellular stress, inflammation, and proliferation.

Antioxidant Activity

The primary antioxidant mechanism of p-CA and its derivatives is their ability to scavenge free radicals and reactive oxygen species (ROS), a property attributed to the phenolic hydroxyl group that can donate a hydrogen atom or an electron to neutralize these harmful species.[1][2] Beyond direct scavenging, these compounds can also bolster the endogenous antioxidant defense system by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1][2][3]

Anti-inflammatory Activity

p-Coumaric acid and its derivatives demonstrate potent anti-inflammatory effects by inhibiting the production of key inflammatory mediators.[1] Studies have shown their ability to suppress the expression of inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF-α), and interleukin-1 beta (IL-1β).[1] This suppression is often mediated by the downregulation of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[1][4]

Anticancer Activity

The anticancer potential of p-CA derivatives has been observed in various cancer cell lines.[1] Their mechanisms of action include the induction of apoptosis (programmed cell death), inhibition of cell proliferation and colony formation, and induction of cell cycle arrest.[1] Notably, esterification of p-CA has been shown to enhance its ability to control the growth of melanoma cells.[1] Some derivatives also exhibit selective cytotoxicity towards cancer cells, making them promising candidates for further development.[1]

Antimicrobial Activity

p-Coumaric acid and its derivatives possess broad-spectrum antimicrobial activity against both Gram-positive and Gram-negative bacteria, as well as various fungal strains.[1] The proposed mechanism involves the disruption of the microbial cell membrane, leading to increased permeability and leakage of cellular contents.[1]

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Neuroprotective Effects

Emerging evidence highlights the neuroprotective potential of p-CA and its derivatives. They have been shown to protect against neuronal damage in models of cerebral ischemia and neurotoxicity.[1] The underlying mechanisms include the reduction of oxidative stress, neuroinflammation, and apoptosis in the brain.[1] For instance, treatment with p-CA has been found to reduce brain infarct volume and neuronal death in animal models of stroke.[1]

Quantitative Data

The following tables summarize the reported biological activities of various p-coumaric acid derivatives.

Table 1: Antioxidant Activity of p-Coumaric Acid and Derivatives

Compound/Derivative	Assay	IC50/EC50 Value	Reference
p-Coumaric acid	DPPH	Varies (µg/mL or mM range)	[1]
Ferulic acid amide derivatives	DPPH	IC50: 29 ± 1.5 µM	[5]
p-Coumaric acid-amino acid conjugates	DPPH	Varies based on amino acid	[1]
Conjugates 4b, 4c, 4d, 5b, 4a	DPPH	IC50: 53 ± 3.6 µM, 58 ± 1.3 µM, 57 ± 2.5 µM, 29 ± 1.5 µM, 56 ± 4.3 µM	[5]
Conjugates 4b, 5b, 4a, 4g, 5a	ABTS	IC50: 7 ± 1.8 µM, 5 ± 0.7 µM, 9 ± 3.2 µM, 7 ± 2.3 µM, 8 ± 4.3 µM	[5]
p-Coumaric Acid	ABTS	TEAC: 2.38	[3]
o-Coumaric Acid	ABTS	TEAC: 2.38	[3]
m-Coumaric Acid	ABTS	TEAC: 2.15	[3]

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Table 2: Anti-inflammatory Activity of p-Coumaric Acid Derivatives

Compound/Derivative	Cell Line/Model	Target	IC50 Value	Reference
p-Coumaric acid	LPS-stimulated RAW264.7 cells	iNOS, COX-2, IL-1β, TNF-α	-	[4]
Quercetin glucoside, dicaffeoylquinic acid, isorhamnetin glucuronide	COX-2	COX-2	9 - 16 μM	[6]

Table 3: Anticancer Activity of p-Coumaric Acid and Derivatives

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Compound/Derivative	Cell Line	IC50 Value	Reference
p-Coumaric acid	HCT 15 (colon)	1400 µmol/L	[1]
p-Coumaric acid	HT 29 (colon)	1600 µmol/L	[1]
p-Coumaric acid	A375 (melanoma)	2.5 mM (48h)	[1]
p-Coumaric acid	B16 (melanoma)	2.8 mM (48h)	[1]
Compound CE11	MCF-7 (breast)	5.37 ± 0.16 µM	[4]
Kaempferol-3-(6″-coumaroyl glucoside)	MCF7 (breast)	6.9 µmol/L	[7]
Kaempferol-3-(6″-coumaroyl glucoside)	HPG2 (liver)	32.6 µmol/L	[7]
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	A549 (lung)	37.73 µg/mL	[7]
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	NCI-H1299 (lung)	50.6 µg/mL	[7]
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	HCC827 (lung)	62.0 µg/mL	[7]
p-Coumaric acid	Neuroblastoma N2a	EC50 = 104 µmol/L	[7]
Pentyl p-coumarate (7)	T. cruzi epimastigotes	5.16 ± 1.28 µM	[8]
Pentyl p-coumarate (7)	T. cruzi trypomastigotes	61.63 ± 28.59 µM	[8]
Compound 4	HL60, MCF-7, A549	8.09, 3.26, 9.34 µM	[9]
Compound 8b	HepG2, MCF-7, A549	13.14, 7.35, 4.63 µM	[9]

Table 4: Antimicrobial Activity of p-Coumaric Acid and Derivatives

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Compound/Derivative	Microorganism	MIC Value	Reference
p-Coumaric acid	E. coli, Past. multocida, N. gonorrhoeae	1 mg/mL	[1]
p-Coumaric acid	Gram-positive & Gram-negative bacteria	10-80 µg/mL	[1]
p-Coumaric acid	Methicillin-resistant S. aureus (MRSA)	0.5-1 mg/mL	[1]
Compound 17	S. aureus	pMIC: 1.67 µM/mL	[1]
Compound 31	B. subtilis	pMIC: 2.01 µM/mL	[1]
Ferulic acid amide derivative (5b)	B. subtilis	IC50: 215 ± 1.3 µM	[5]
Ferulic acid amide derivative (4d)	B. subtilis	IC50: 336 ± 2.7 µM	[5]
Ferulic acid amide derivative (4b)	P. aeruginosa	IC50: 365 ± 2.8 µM	[5]
Ferulic acid amide derivative (5b)	P. aeruginosa	IC50: 341 ± 3.6 µM	[5]

Experimental Protocols

This section provides detailed methodologies for the synthesis of p-coumaric acid derivatives and key in vitro and in vivo assays to evaluate their therapeutic potential.

Synthesis of p-Coumaric Acid Derivatives

3.1.1. General Procedure for the Synthesis of p-Coumaric Acid Esters

This protocol describes the synthesis of alkyl esters of p-coumaric acid via Fischer esterification.

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- Materials:p-Coumaric acid, appropriate alcohol (e.g., methanol, ethanol), concentrated sulfuric acid, ether, sodium bicarbonate solution.
- Procedure:
  - A mixture of p-coumaric acid (0.08 mol) and the corresponding alcohol (0.74 mol) is heated under reflux in the presence of a catalytic amount of sulfuric acid.
  - The reaction progress is monitored by thin-layer chromatography (TLC).
  - Upon completion, the reaction mixture is poured into ice-cold water.
  - The aqueous layer is neutralized with a sodium bicarbonate solution.
  - The ester is extracted with ether.
  - The organic layer is separated and evaporated to yield the crude ester, which can be further purified by recrystallization.

3.1.2. General Procedure for the Synthesis of p-Coumaric Acid Amides

This protocol outlines the synthesis of amides from p-coumaric acid.

- Materials:p-Coumaric acid, thionyl chloride, desired amine, ether.
- Procedure:
  - p-Coumaric acid (0.125 mol) is converted to its acid chloride, (E)-3-(4-hydroxyphenyl) acryloyl chloride, by reacting with thionyl chloride (0.15 mol). The mixture is stirred for 4-5 hours and then heated to 80°C for 30-40 minutes. The completion of the reaction is monitored by TLC.
  - A solution of the desired amine (0.005 mol) in ether is added dropwise to a solution of the freshly prepared (E)-3-(4-hydroxyphenyl) acryloyl chloride (0.15 mol) in ether at 0-10°C.
  - The reaction mixture is stirred for 50-60 minutes.

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- The precipitated amide is separated and recrystallized from alcohol to yield the pure product.[10]

In Vitro Assays

3.2.1. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay measures the free radical scavenging activity of the compounds.

- Materials: DPPH, methanol (or ethanol), test compounds, positive control (e.g., ascorbic acid or Trolox), spectrophotometer.
- Procedure:
  - Prepare a 0.1 mM solution of DPPH in methanol.
  - Prepare serial dilutions of the test compounds and the positive control in methanol.
  - Add 1 mL of the DPPH solution to 1 mL of each concentration of the test compound or standard.
  - Incubate the mixtures in the dark at room temperature for 30 minutes.
  - Measure the absorbance at 517 nm. A control is prepared using 1 mL of methanol instead of the sample.
  - The percentage of DPPH radical scavenging activity is calculated using the formula: % Scavenging = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100.[11]

3.2.2. MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay for Cytotoxicity

This colorimetric assay assesses the effect of compounds on cell viability.

- Materials: Cancer cell line of interest, complete cell culture medium, MTT solution (5 mg/mL in PBS), solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl), 96-well plates, microplate reader.

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- Procedure:
  - Seed cells in a 96-well plate at an appropriate density and allow them to attach overnight.
  - Treat the cells with various concentrations of the p-coumaric acid derivatives for 24, 48, or 72 hours.
  - After the treatment period, add 20 µL of MTT solution to each well and incubate for 4 hours at 37°C.
  - Remove the medium and add 100 µL of the solubilization solution to dissolve the formazan crystals.
  - Measure the absorbance at a wavelength between 550 and 600 nm.[11][12]

3.2.3. Wound Healing (Scratch) Assay for Cell Migration

This assay is used to study cell migration in vitro.

- Materials: Confluent cell monolayer in a 6-well or 12-well plate, sterile 200 µL pipette tip, phosphate-buffered saline (PBS), fresh culture medium.
- Procedure:
  - Create a "scratch" in a confluent cell monolayer using a sterile pipette tip.
  - Gently wash the well with PBS to remove detached cells.
  - Replenish with fresh medium containing the test compound at the desired concentration.
  - Capture images of the scratch at time 0 and at regular intervals (e.g., every 4-8 hours) using a phase-contrast microscope.
  - The rate of wound closure is quantified by measuring the area of the cell-free gap over time.[2][13][14]

In Vivo Assays

3.3.1. Carrageenan-Induced Paw Edema in Rats

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This is a widely used model for evaluating the acute anti-inflammatory activity of compounds.

- Materials: Wistar rats, carrageenan solution (1% in saline), test compounds, positive control (e.g., indomethacin), plethysmometer.
- Procedure:
  - Administer the test compound or vehicle orally or intraperitoneally to the rats.
  - After a specific period (e.g., 1 hour), inject 0.1 mL of carrageenan solution into the sub-plantar region of the right hind paw of each rat.
  - Measure the paw volume using a plethysmometer at regular intervals (e.g., 1, 2, 3, and 4 hours) after the carrageenan injection.
  - The percentage inhibition of edema is calculated by comparing the paw volume of the treated groups with the control group.[15][16][17]

3.3.2. Scopolamine-Induced Amnesia in Mice

This model is used to assess the neuroprotective effects of compounds against learning and memory deficits.

- Materials: Mice, scopolamine, test compounds, behavioral testing apparatus (e.g., Y-maze, Morris water maze).
- Procedure:
  - Administer the test compound or vehicle to the mice for a specified period (e.g., 7 consecutive days).
  - Induce amnesia by administering scopolamine (e.g., 1 mg/kg, i.p.) 30 minutes before the behavioral tests.
  - Evaluate learning and memory using behavioral paradigms such as the Y-maze (to assess spatial working memory) or the Morris water maze (to assess spatial learning and memory).

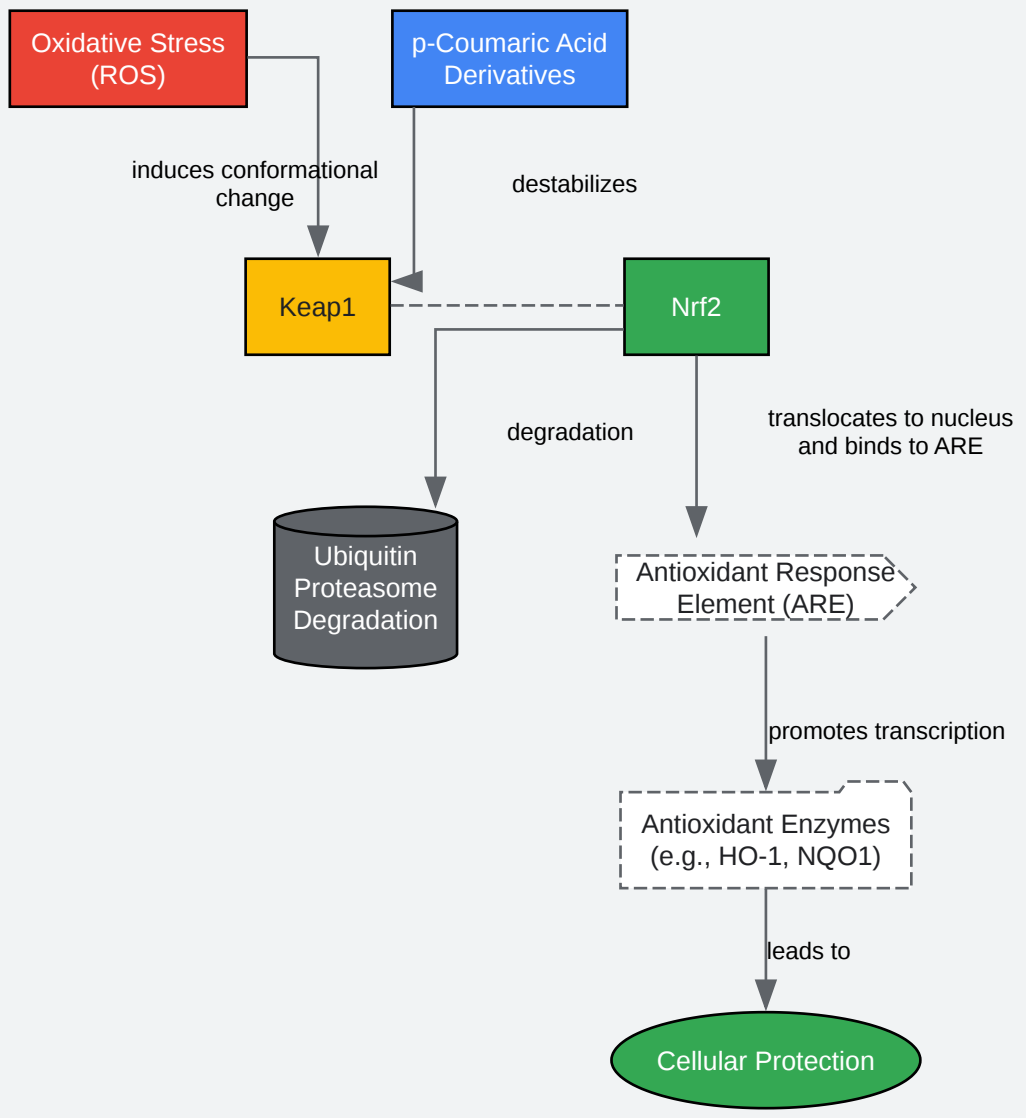
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- The performance of the treated groups is compared to the scopolamine-treated control group to determine the neuroprotective effects of the compound.[18][19][20][21]

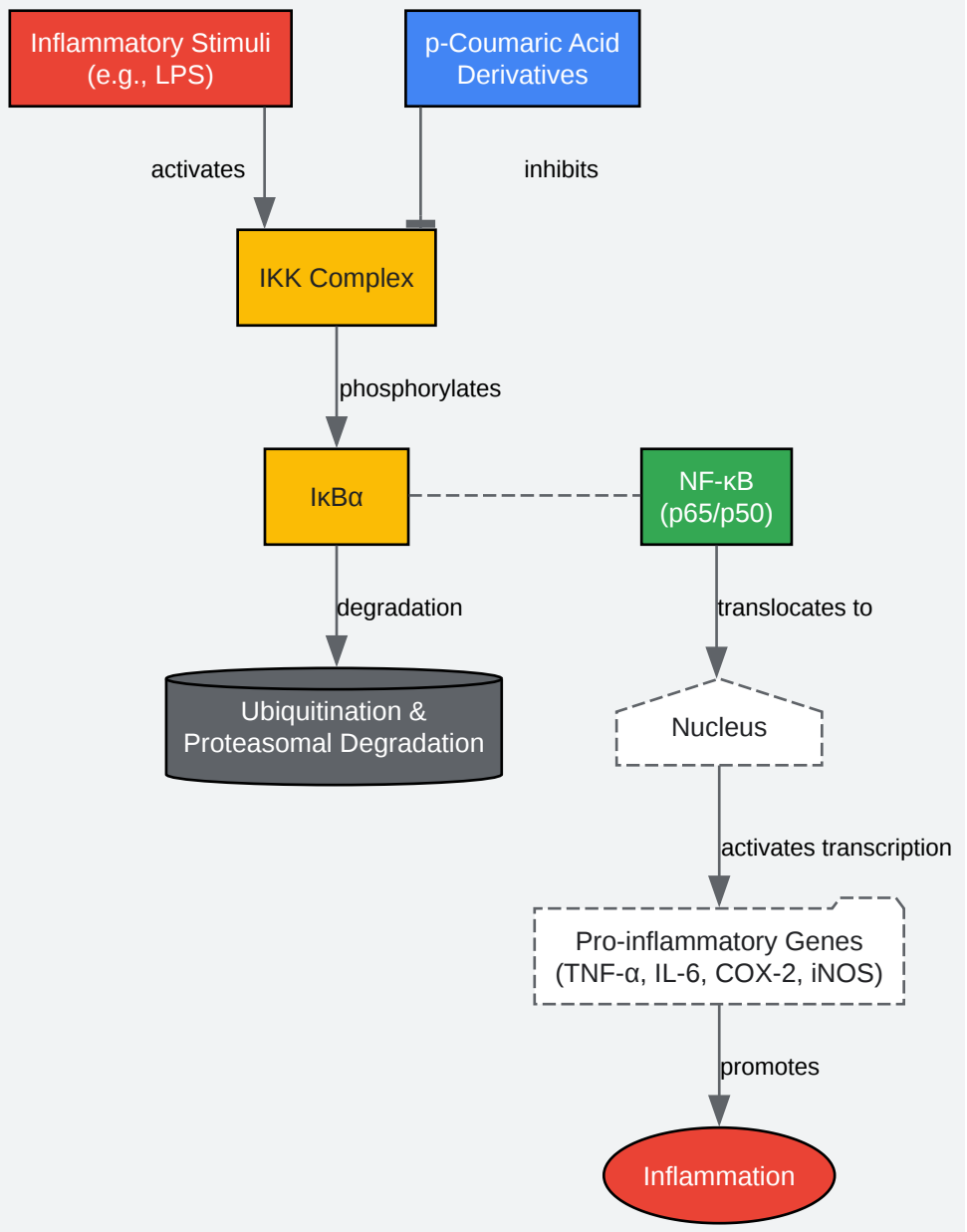
Signaling Pathways and Experimental Workflows

The therapeutic effects of p-coumaric acid derivatives are often mediated by their interaction with key cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways and a typical experimental workflow.

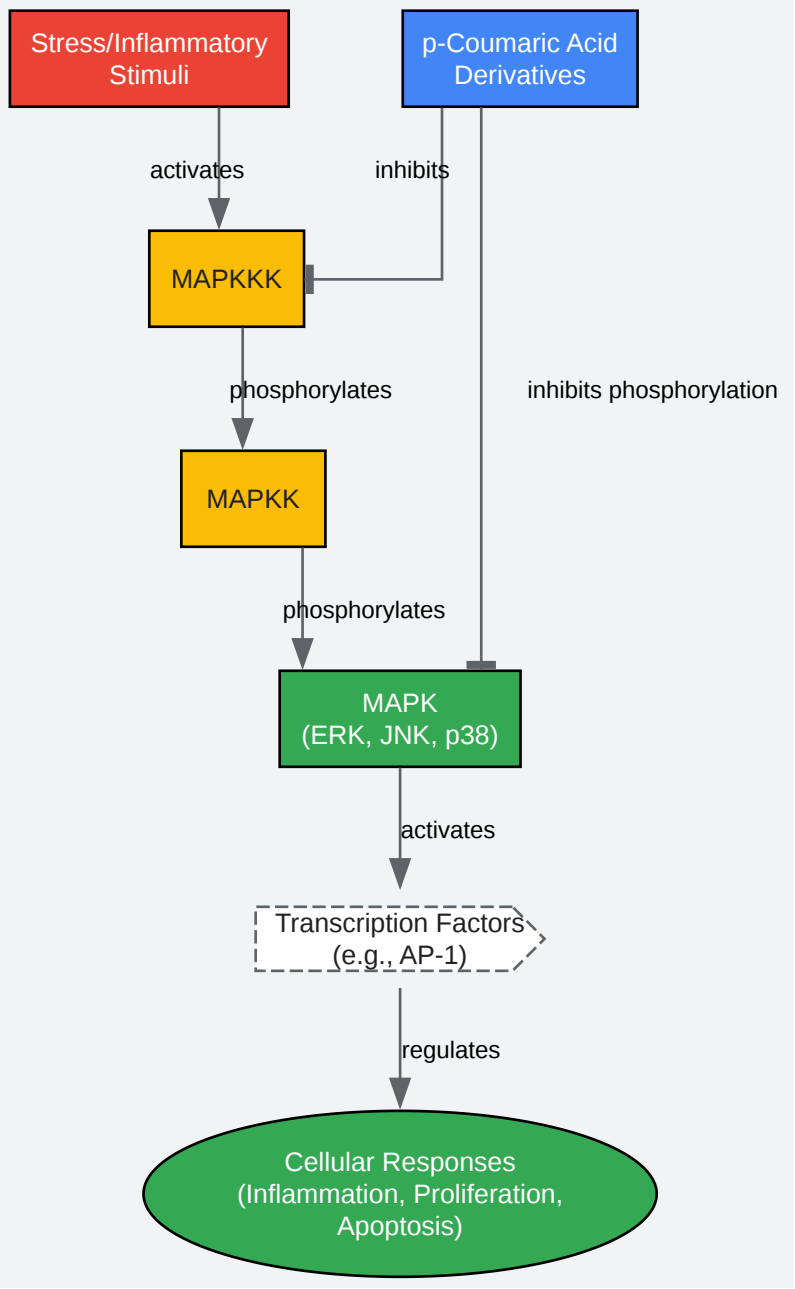
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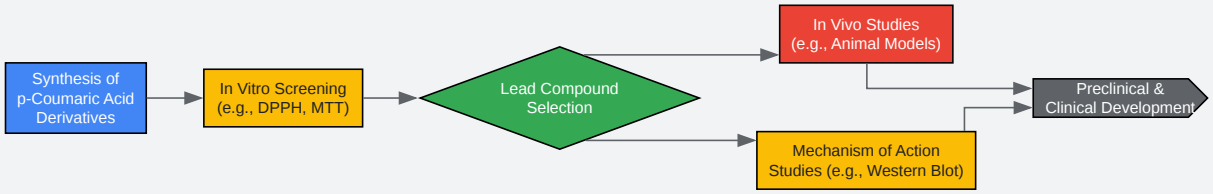


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